Definitive Guide to (2-Bromophenyl)(3,5-dichlorophenyl)methanone

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Compound of Interest

Compound Name:	*2-Bromo-3',5'-dichlorobenzophenone*
CAS No.:	*951891-53-5*
Cat. No.:	*B1292335*

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Nomenclature, Synthesis, and Structural Characterization

Abstract This technical guide provides a comprehensive analysis of the halogenated benzophenone derivative commonly referred to as **2-Bromo-3',5'-dichlorobenzophenone**. We define its Preferred IUPAC Name (PIN), establish a regioselective synthetic protocol to avoid common isomeric impurities inherent in Friedel-Crafts acylation, and provide a predictive analytical framework for its characterization. This document is designed for medicinal chemists utilizing this scaffold as a regiodivergent intermediate in cross-coupling reactions.

Nomenclature and Structural Identity

Precise communication in chemical databases requires distinguishing between semi-systematic names and the Preferred IUPAC Name (PIN).

IUPAC Name Derivation

While "Benzophenone" is a retained IUPAC name, the systematic naming of derivatives with substituents on both rings follows the rules for substituted methanones.

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- Principal Functional Group: Ketone (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

).
- Parent Structure: Methanone (linking two phenyl rings).
- Substituent Prioritization:
  - Ring A: 2-Bromophenyl (Alphabetical priority "B").
  - Ring B: 3,5-Dichlorophenyl.[1][2][3][4]
- Alphabetical Order: Bromo precedes Dichloro.

Preferred IUPAC Name (PIN): (2-Bromophenyl)(3,5-dichlorophenyl)methanone

Common/Semi-Systematic Name: **2-Bromo-3',5'-dichlorobenzophenone**

Structural Visualization & Numbering

The primes (

) in the common name denote the ring attached to the carbonyl carbon with lower priority or secondary substitution, though in the systematic name, locants are assigned to each ring independently.

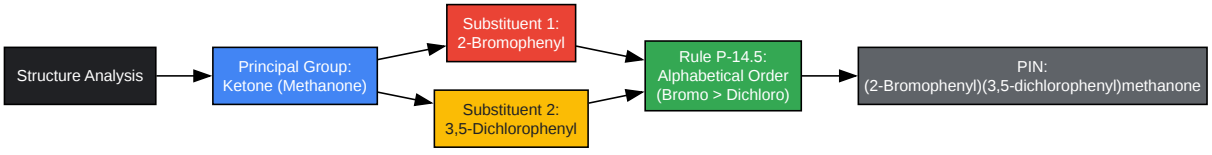

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Figure 1: Decision logic for deriving the Preferred IUPAC Name (PIN) according to IUPAC P-64 rules.

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Retrosynthetic Analysis

Synthesizing this specific isomer presents a regiochemical challenge. A standard Friedel-Crafts acylation approach is flawed due to directing group conflicts.

The Friedel-Crafts Failure Mode

Attempting to react 2-bromobenzoyl chloride with 1,3-dichlorobenzene will not yield the target.

- Directing Effect: The chloro groups in 1,3-dichlorobenzene are ortho/para directors.
- Sterics: The 2-position (between two Cl atoms) is sterically crowded.
- Outcome: Substitution occurs primarily at the 4-position, yielding the 2,4-dichloro isomer, not the desired 3,5-dichloro isomer.

The Organometallic Solution (Recommended)

To guarantee the 3,5-substitution pattern, the 3,5-dichloro motif must be pre-installed in the nucleophile. The reaction of an aryl Grignard reagent with a nitrile is the superior pathway, preventing the over-addition (tertiary alcohol formation) often seen with acid chlorides.

Selected Pathway:

- Nucleophile: 3,5-Dichlorophenylmagnesium bromide (generated from 1-bromo-3,5-dichlorobenzene).
- Electrophile: 2-Bromobenzonitrile.
- Intermediate: Imine magnesium salt.
- Hydrolysis: Acidic workup to release the ketone.[5][6]

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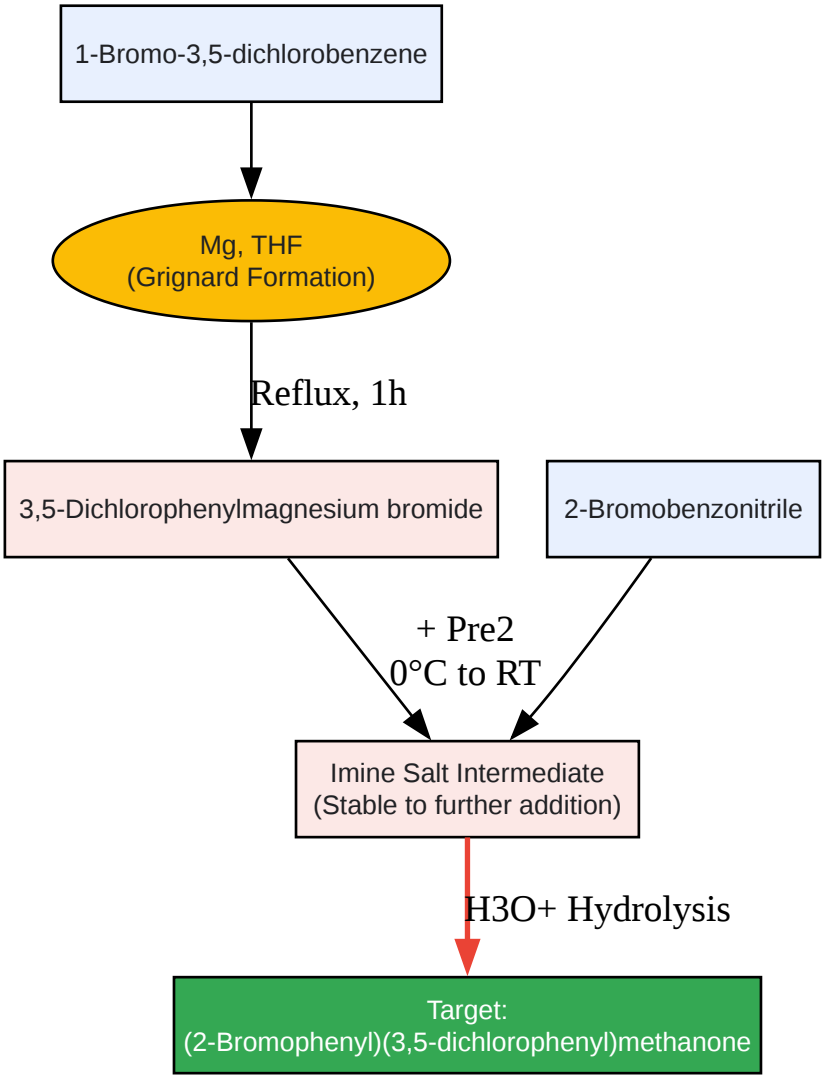

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Figure 2: Regioselective synthesis via Grignard addition to nitrile, avoiding isomeric mixtures.

Experimental Protocol

Safety Note: This procedure involves air-sensitive reagents (Grignard). All glassware must be flame-dried and flushed with Argon.

Reagents and Stoichiometry

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Component	Role	Equiv.	Notes
1-Bromo-3,5-dichlorobenzene	Precursor	1.1	Source of Ring B
Magnesium Turnings	Reagent	1.2	Activated with I2 crystal
2-Bromobenzonitrile	Substrate	1.0	Electrophile (Ring A)
THF (Anhydrous)	Solvent	-	Distilled over Na/Benzophenone
HCl (1M)	Quench	Excess	For hydrolysis

Step-by-Step Methodology

- Grignard Formation:
  - In a 3-neck flask equipped with a condenser and dropping funnel, place Mg turnings (1.2 eq) and a crystal of iodine.
  - Dissolve 1-bromo-3,5-dichlorobenzene (1.1 eq) in anhydrous THF (5 mL/mmol).
  - Add 10% of the solution to the Mg to initiate (look for turbidity/exotherm). Once initiated, add the remainder dropwise to maintain a gentle reflux.
  - Stir at reflux for 1 hour to ensure complete conversion to 3,5-dichlorophenylmagnesium bromide.
- Nucleophilic Addition:
  - Cool the Grignard solution to 0°C.
  - Dissolve 2-bromobenzonitrile (1.0 eq) in THF and add dropwise to the Grignard reagent.
  - Critical Checkpoint: The solution should turn dark (red/brown) as the imine salt forms.
  - Allow to warm to Room Temperature (RT) and stir for 4-6 hours. (Monitor by TLC; nitrile consumption).

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- Hydrolysis (The Ketone Release):
  - Cool the mixture back to 0°C.
  - Slowly quench with 1M HCl. Caution: Exothermic gas evolution.
  - Stir the biphasic mixture vigorously for 2 hours at RT. This step hydrolyzes the intermediate imine (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

) to the ketone (

).[5][7][8]
- Workup & Purification:
  - Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over

    .
  - Concentrate in vacuo.
  - Purification: Recrystallize from Ethanol/Hexane or perform Flash Column Chromatography (SiO2, 0-5% EtOAc in Hexanes).

Analytical Characterization

As this is a polyhalogenated system, specific spectral signatures are required for confirmation.

Predicted NMR Data

Solvent:

[9] NMR (400 MHz):

- Ring B (3,5-dichloro):
  - 7.75 (d,

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Hz, 2H): Protons at positions 2' and 6'. These are equivalent and deshielded by the carbonyl.

- 7.55 (t,

  Hz, 1H): Proton at position 4'.

- Ring A (2-bromo):
  - 7.65 (dd, 1H): H-3 (ortho to Br).
  - 7.45 - 7.35 (m, 2H): H-4 and H-5.
  - 7.30 (dd, 1H): H-6 (ortho to Carbonyl).

NMR:

- Carbonyl: ~194-196 ppm.
- Aromatic C-Br: ~120 ppm (distinct upfield shift due to heavy atom effect).
- Aromatic C-Cl: ~135 ppm.

Mass Spectrometry (Isotope Pattern)

The combination of one Bromine (

) and two Chlorines (

) creates a unique "fingerprint" in the molecular ion cluster.

- Molecular Formula:
- Nominal Mass: 328
- Expected Peaks (M+):
  - 328: (

)
  - 330: Mixed isotopes (High intensity)

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- 332: Mixed isotopes
- 334: (

)

Applications in Drug Discovery

This scaffold is a valuable regiodivergent building block. The electronic and steric differences between the 2-bromo and 3,5-dichloro positions allow for selective functionalization.

- Selective Pd-Catalysis: The aryl bromide (Ring A) is significantly more reactive toward oxidative addition than the aryl chlorides (Ring B).
  - Experiment: Suzuki coupling at RT with

    will selectively couple at the 2-position, leaving the 3,5-dichloro ring intact.
- Lipophilicity Modulation: The 3,5-dichloro motif is a classic "grease ball" used to fill hydrophobic pockets in kinase inhibitors (e.g., p38 MAP kinase) while increasing metabolic stability against oxidation.

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